

4-Chloroquinoline-2-carboxylic acid molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Chloroquinoline-2-carboxylic acid

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An In-depth Technical Guide to **4-Chloroquinoline-2-carboxylic Acid**: Properties, Synthesis, and Applications

Introduction

4-Chloroquinoline-2-carboxylic acid is a heterocyclic compound built upon a quinoline scaffold. The quinoline ring system is a privileged structure in medicinal chemistry, found in numerous natural products and synthetic drugs.^{[1][2]} This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of **4-chloroquinoline-2-carboxylic acid**, from its fundamental physicochemical properties to its synthesis and diverse applications. The strategic placement of a chlorine atom at the 4-position and a carboxylic acid at the 2-position makes this molecule a versatile building block for creating more complex and biologically active compounds.^[3]

Physicochemical Properties and Structural Analysis

The unique characteristics of **4-chloroquinoline-2-carboxylic acid** stem from the interplay between the quinoline core and its functional groups. The carboxylic acid group can act as a hydrogen bond donor and acceptor, influencing the molecule's solubility and its ability to bind to biological targets.^[3] The chlorine atom, a halogen, modifies the electronic properties of the quinoline ring, which can impact its reactivity and interactions with macromolecules.^[3]

Table 1: Physicochemical Properties of **4-Chloroquinoline-2-carboxylic acid**

Property	Value	Source
Molecular Weight	207.61 g/mol	[4]
Molecular Formula	C10H6CINO2	[4]
CAS Number	15733-82-1	[4][5][6]
Purity	Typically ≥95%	[4]

Below is a diagram illustrating the chemical structure of **4-chloroquinoline-2-carboxylic acid**.

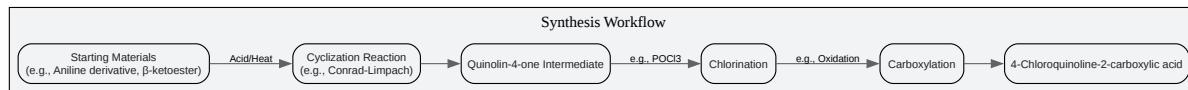
Caption: Chemical structure of **4-Chloroquinoline-2-carboxylic acid**.

Synthesis of 4-Chloroquinoline-2-carboxylic Acid

The synthesis of quinoline-4-carboxylic acids can be achieved through various named reactions, including the Pfitzinger, Doebner, Combes, Conrad-Limpach, and Gould-Jacobs reactions.[3] Achieving the specific 4-chloro-2-carboxylic acid substitution pattern requires careful control over the regioselectivity of the reactions.

One plausible synthetic approach involves the regioselective chlorination and carboxylation of a pre-formed quinoline ring or the use of precursors that already contain the necessary functionalities.[3]

Below is a conceptual workflow for the synthesis of a quinoline carboxylic acid derivative.



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Caption: Conceptual workflow for quinoline carboxylic acid synthesis.

Analytical Characterization

To ensure the identity and purity of synthesized **4-chloroquinoline-2-carboxylic acid**, a combination of analytical techniques is employed.

- High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the compound. A sharp, single peak at a specific retention time indicates a high-purity sample.
- Mass Spectrometry (MS): Confirms the molecular weight of the compound. The mass spectrum should show a molecular ion peak corresponding to 207.61 g/mol .
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the molecular structure. Both ¹H and ¹³C NMR spectra should be consistent with the structure of **4-chloroquinoline-2-carboxylic acid**.

Applications in Research and Development

The unique structure of **4-chloroquinoline-2-carboxylic acid** makes it a valuable tool in various scientific fields.

Medicinal Chemistry and Drug Discovery

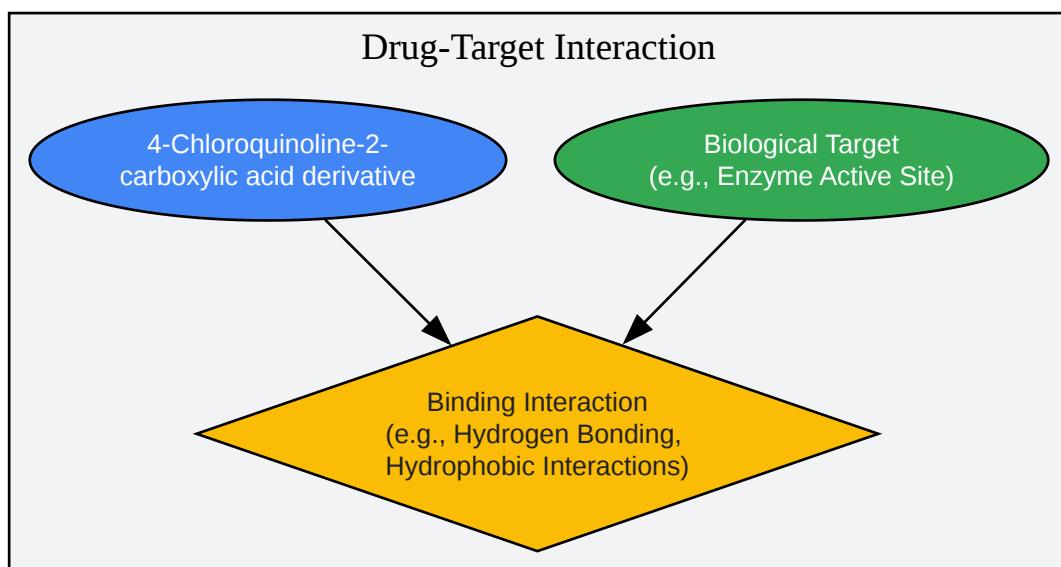
This compound serves as a key intermediate in the synthesis of a wide range of biologically active molecules.^[7] Quinoline derivatives have shown promise as:

- Antimicrobial and Antifungal Agents: The quinoline scaffold is present in several antibacterial drugs.^[8]
- Anti-inflammatory Agents: Certain quinoline derivatives exhibit anti-inflammatory properties.^[7]
- Antimalarial and Anticancer Drugs: The 7-chloroquinoline scaffold is a well-known feature in antimalarial drugs, and other derivatives have been investigated for their anticancer potential.^{[3][7]}

The biological activity is often attributed to the ability of the quinoline core to intercalate with DNA or inhibit key enzymes.^[9] The carboxylic acid and chloro substituents can be modified to fine-tune the compound's activity and pharmacokinetic properties.^[3]

Computational Modeling

In silico techniques like molecular docking are used to predict how **4-chloroquinoline-2-carboxylic acid** and its derivatives might bind to biological targets, such as enzymes or receptors.^[3] This aids in the rational design of new drugs.



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Caption: Simplified diagram of ligand-target interaction.

Material Science and Analytical Chemistry

Beyond pharmaceuticals, **4-chloroquinoline-2-carboxylic acid** and its derivatives have applications in:

- Material Science: They can be incorporated into polymers and coatings to enhance their chemical resistance and durability.^[7]
- Analytical Chemistry: The quinoline carboxylic acid structure can act as a chelating agent for metal ions, enabling its use in the development of sensitive and selective detection methods.
^[3]

Conclusion

4-Chloroquinoline-2-carboxylic acid is a versatile and valuable compound in modern chemical and pharmaceutical research. Its unique structural features provide a foundation for the development of a wide array of novel molecules with diverse applications. A thorough understanding of its properties, synthesis, and potential applications is crucial for researchers aiming to leverage this powerful chemical scaffold in their work.

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- To cite this document: BenchChem. [4-Chloroquinoline-2-carboxylic acid molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b090781#4-chloroquinoline-2-carboxylic-acid-molecular-weight>

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